

An In-depth Technical Guide to 5-Bromo-2,3-difluorobenzaldehyde

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Compound of Interest

Compound Name: 5-Bromo-2,3-difluorobenzaldehyde

Cat. No.: B1289993

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromo-2,3-difluorobenzaldehyde**, a key intermediate in synthetic organic chemistry. This document outlines its chemical and physical properties, a detailed experimental protocol for its synthesis, and its applications, particularly as a building block in medicinal chemistry.

Core Data Presentation

Quantitative data for **5-Bromo-2,3-difluorobenzaldehyde** (CAS Number: 633327-22-7) is summarized in the table below. This compound is a solid at room temperature.

Property	Value	Source
CAS Number	633327-22-7	[1] [2] [3]
Molecular Formula	C ₇ H ₅ BrF ₂ O	[3]
Molecular Weight	221.00 g/mol	[3]
Physical Form	Solid	
Purity	≥95% - 98%	
IUPAC Name	5-bromo-2,3-difluorobenzaldehyde	

Note: Experimental values for melting point and boiling point are not readily available in the searched literature.

Experimental Protocols

A common and effective method for the synthesis of **5-Bromo-2,3-difluorobenzaldehyde** is through the electrophilic bromination of 2,3-difluorobenzaldehyde.

Synthesis of 5-Bromo-2,3-difluorobenzaldehyde[4]

Materials:

- 2,3-difluorobenzaldehyde
- N-bromosuccinimide (NBS)
- Concentrated sulfuric acid
- Ice water
- Petroleum ether
- Silica gel

Procedure:

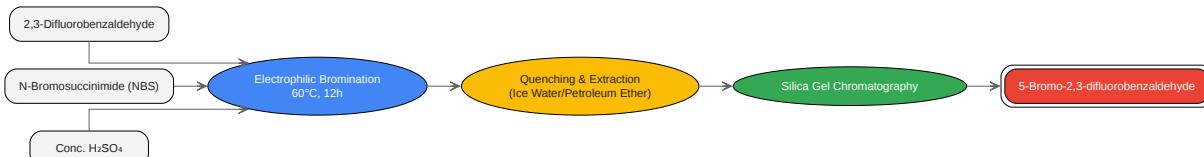
- In a suitable reaction vessel, dissolve 2,3-difluorobenzaldehyde (1.0 eq.) in concentrated sulfuric acid.
- Heat the mixture to 60°C with continuous stirring.
- Slowly add N-bromosuccinimide (NBS) (1.2 eq.) to the reaction mixture in batches.
- Maintain the reaction temperature at 60°C and continue stirring for 12 hours. The reaction progress should be monitored using an appropriate analytical technique such as LC/MS.
- Upon completion, carefully pour the reaction mixture into a beaker containing a mixture of ice water and petroleum ether.

- Stir the resulting mixture for 10 minutes to ensure proper quenching and extraction.
- Separate the organic layer.
- Concentrate the organic layer under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography, using 100% petroleum ether as the eluent, to yield **5-Bromo-2,3-difluorobenzaldehyde**.

Mandatory Visualizations

Synthesis Workflow

The following diagram illustrates the synthetic pathway for **5-Bromo-2,3-difluorobenzaldehyde**.



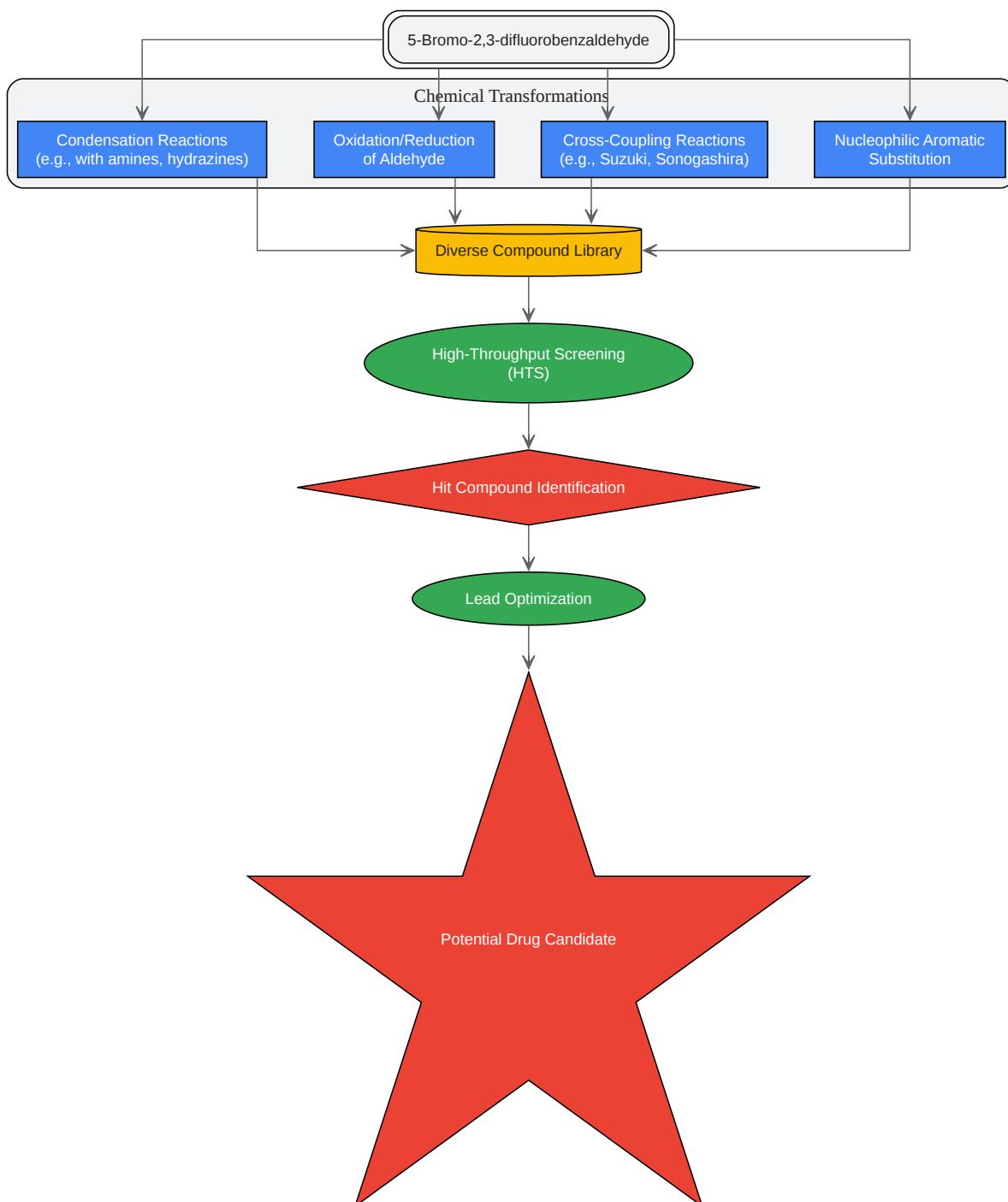
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Caption: Synthetic route for **5-Bromo-2,3-difluorobenzaldehyde**.

Application in Medicinal Chemistry

While specific signaling pathways involving **5-Bromo-2,3-difluorobenzaldehyde** are not detailed in the available literature, its structural motifs are highly valuable in drug discovery. The presence of a reactive aldehyde group and multiple halogen substituents makes it a versatile scaffold for generating diverse molecular libraries.

The diagram below illustrates the logical workflow of how this compound serves as a building block in the synthesis of potential drug candidates.



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Caption: Role as a building block in drug discovery.

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References

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